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# Application Note & Protocol: Synthesis of Chitosan Nanoparticles via Ionic Gelation

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## Compound of Interest

Compound Name: Chitosan

Cat. No.: B1678972

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## Principle of Ionic Gelation

**Chitosan**, a linear polysaccharide derived from the deacetylation of chitin, is a cornerstone biopolymer in nanoparticle-based drug delivery due to its biocompatibility, biodegradability, and cationic nature.[1][2] The ionic gelation method leverages the electrostatic interactions between the positively charged amino groups ( $-\text{NH}_3^+$ ) of **chitosan** (dissolved in an acidic solution) and a polyanion, most commonly sodium tripolyphosphate (TPP).[1][3][4]

When the TPP solution is introduced to the **chitosan** solution under controlled stirring, the opposing charges lead to inter- and intra-molecular cross-linkages.[5] This interaction reduces the solubility of **chitosan**, causing it to spontaneously precipitate and form solid, spherical nanoparticles.[3][5] This method is widely adopted because it is performed under mild aqueous conditions, is relatively simple, and avoids the use of harsh organic solvents.[4][5]

The fundamental mechanism relies on the protonation of **chitosan's** primary amine groups in an acidic medium (typically  $\text{pH} < 6.5$ ), which imparts a positive surface charge. The negatively charged phosphate groups of TPP then interact with these protonated amines to form the nanoparticle matrix.[4][6]

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## Sources

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